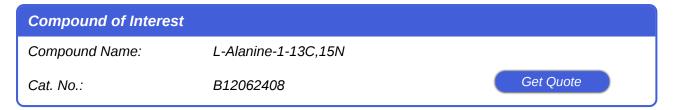


Essential Safety and Operational Guide for Handling L-Alanine-1-13C,15N

Author: BenchChem Technical Support Team. Date: December 2025



This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **L-Alanine-1-13C,15N**. The following procedures ensure safe handling, storage, and disposal of this isotopically labeled amino acid.

Hazard Identification and Personal Protective Equipment

L-Alanine-1-13C,15N is a non-hazardous substance according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.[1][2] However, it may cause mild irritation to the skin, eyes, and respiratory tract.[1][3] Adherence to standard laboratory safety protocols and the use of appropriate personal protective equipment (PPE) are essential to minimize exposure.

Recommended Personal Protective Equipment (PPE):



Protection Type	Equipment	Specification
Eye Protection	Safety Glasses	Conforming to NIOSH (US) or EN 166 (EU) standards, with side-shields.[1]
Hand Protection	Gloves	Wear suitable protective gloves.
Body Protection	Protective Clothing	Wear suitable protective clothing, such as a lab coat.
Respiratory Protection	Respirator	Where risk assessment indicates necessity, use a full-face respirator with multipurpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls.

Operational and Disposal Plans

Handling and Storage:

- Engineering Controls: Use in a well-ventilated area. A laboratory fume hood or mechanical exhaust system should be utilized to prevent exposure.
- Safe Handling Practices: Avoid contact with skin and eyes. Prevent the formation of dust and aerosols. Wash hands thoroughly after handling.
- Storage Conditions: Store at room temperature in a dry, well-ventilated place. Keep the container tightly closed.

First Aid Measures:

- Eye Contact: Flush eyes with water as a precaution.
- Skin Contact: Wash off with soap and plenty of water.







- Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration and consult a physician.
- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person.

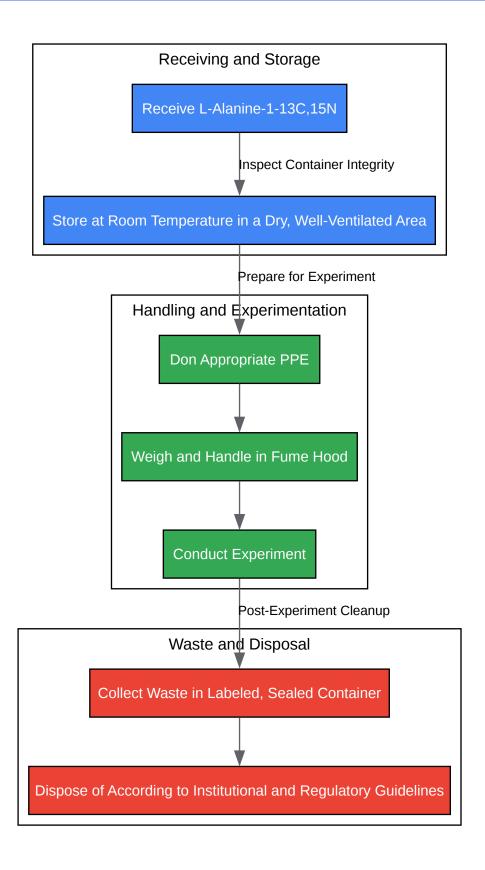
Spill and Disposal Procedures:

- Spill Containment: For spills, sweep up the solid material and place it in a suitable, closed container for disposal. Avoid generating dust.
- Disposal: Dispose of the material in accordance with local, state, and federal regulations. Do not allow the product to enter drains.

Experimental Workflow

The following diagram outlines the standard operational workflow for handling **L-Alanine-1-13C,15N** from receipt to disposal, emphasizing safety checkpoints.





Click to download full resolution via product page

Caption: Workflow for safe handling of **L-Alanine-1-13C,15N**.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. cdnisotopes.com [cdnisotopes.com]
- 2. sigmaaldrich.cn [sigmaaldrich.cn]
- 3. isotope.com [isotope.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling L-Alanine-1-13C,15N]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b12062408#personal-protective-equipment-for-handling-l-alanine-1-13c-15n]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com





Check Availability & Pricing